

Trimethylolpropane trinonanoate chemical structure and properties

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Compound of Interest

Compound Name: Trimethylolpropane trinonanoate

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An In-depth Technical Guide to Trimethylolpropane Trinonanoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylolpropane trinonanoate (TMPTN) is a synthetic ester with a unique molecular architecture that imparts desirable physicochemical properties for various advanced applications. As a triester of trimethylolpropane and nonanoic acid, it belongs to the class of polyol esters, which are known for their excellent thermal and oxidative stability, low volatility, and superior lubricity. These characteristics make TMPTN a subject of interest in the development of high-performance lubricants, particularly in the burgeoning field of bio-lubricants. This guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **trimethylolpropane trinonanoate**, along with detailed experimental protocols for its characterization.

Chemical Structure and Identification

Trimethylolpropane trinonanoate is structurally characterized by a central quaternary carbon atom derived from trimethylolpropane, to which three nonanoate ester groups are attached. This branched structure is key to its physical and chemical properties.

Chemical Formula: $C_{33}H_{62}O_6$

IUPAC Name: 2,2-bis(nonanoyloxymethyl)butyl nonanoate

CAS Number: 126-57-8

Molecular Weight: 554.85 g/mol

Physicochemical Properties

The properties of **trimethylolpropane trinonanoate** are largely dictated by its ester functionalities and the long hydrocarbon chains of the nonanoate groups. It is typically a clear, viscous liquid at room temperature. A summary of its key quantitative properties is presented in the table below. It is important to note that while specific data for TMPTN is limited in publicly available literature, data from closely related trimethylolpropane esters, particularly those with similar chain lengths, provide valuable insights.

Property	Value	Reference
Appearance	Liquid	[1]
Molecular Weight	554.8 g/mol	[1]
Flash Point	320 °C	[2]
Pour Point	-34 °C	[2]
Viscosity Index	237	[2]
Oxidative Stability	172 °C	[2]

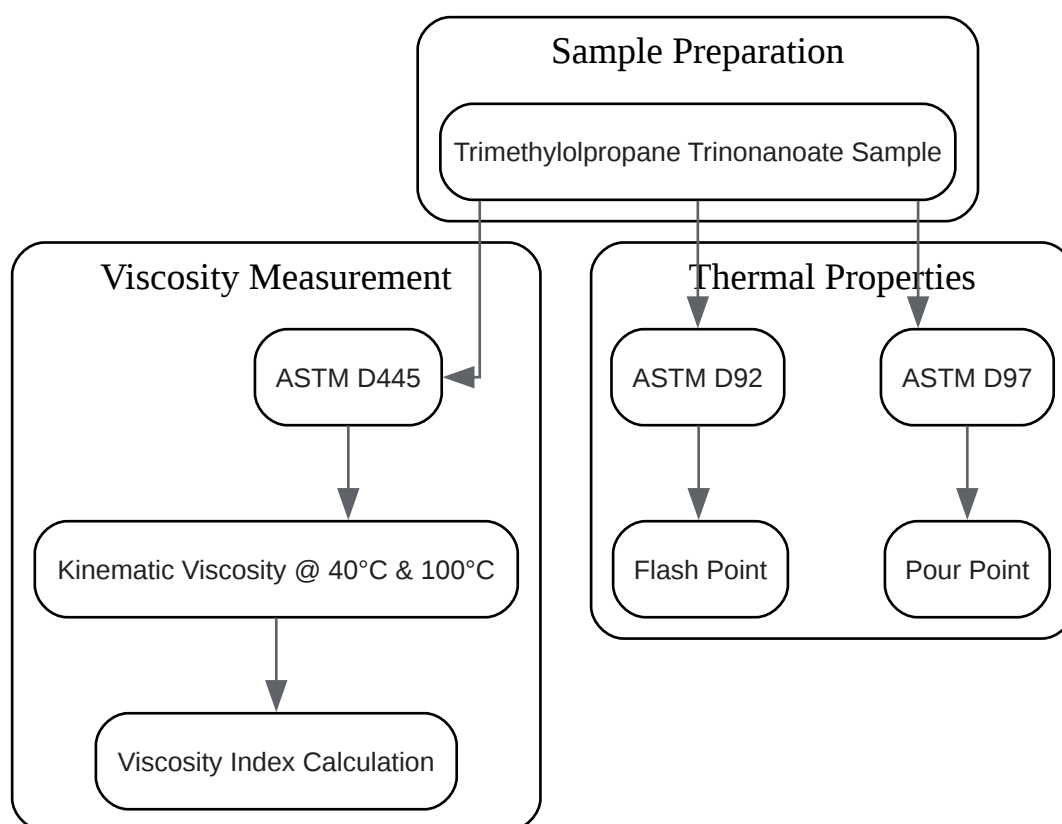
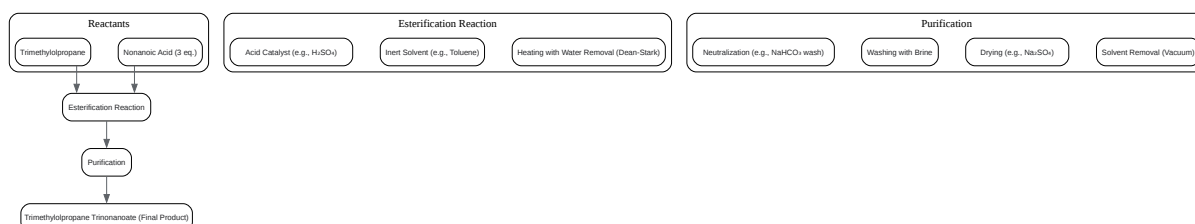
Note: The Flash Point, Pour Point, Viscosity Index, and Oxidative Stability values are for a closely related hyperbranched nonaoleate trimethylolpropane (NOTMP), which serves as a reasonable proxy in the absence of specific data for TMPTN.

Synthesis of Trimethylolpropane Trinonanoate

The primary method for synthesizing **trimethylolpropane trinonanoate** is through the direct esterification of trimethylolpropane with nonanoic acid.[3] This reaction is typically catalyzed by an acid, such as sulfuric acid or p-toluenesulfonic acid, and involves the removal of water to drive the equilibrium towards the formation of the triester.[2]

Alternatively, transesterification of a nonanoic acid methyl ester with trimethylolpropane can also be employed. This method can sometimes offer advantages in terms of milder reaction conditions and easier purification.

Below is a logical workflow for the synthesis of **trimethylolpropane trinonanoate** via direct esterification.



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Phone: (601) 213-4426

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